

Personal protective equipment for handling 1-Bromo-2-iodo-4-methylbenzene

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Compound of Interest

Compound Name: 1-Bromo-2-iodo-4-methylbenzene

Cat. No.: B1286887

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Essential Safety and Handling Guide for 1-Bromo-2-iodo-4-methylbenzene

Audience: Researchers, scientists, and drug development professionals.

This guide provides immediate and essential safety and logistical information for handling **1-Bromo-2-iodo-4-methylbenzene** (CAS: 858841-53-9). The content herein is based on data for structurally similar compounds due to the limited availability of a specific Safety Data Sheet (SDS) for this exact chemical. It is imperative to obtain and review the official SDS from the supplier before commencing any work.

Hazard Identification and Personal Protective Equipment (PPE)

1-Bromo-2-iodo-4-methylbenzene is anticipated to be a hazardous substance. Based on data for similar halogenated aromatic compounds, it is likely to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} Therefore, a stringent PPE protocol is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended PPE	Rationale
Eye and Face	Chemical safety goggles and a face shield.	Protects against splashes and vapors that can cause serious eye damage.
Skin	Chemical-resistant gloves (e.g., Nitrile rubber, Viton®), a chemically resistant lab coat or apron, and closed-toe shoes.	Prevents skin contact, which can lead to irritation or burns.
Respiratory	Use in a well-ventilated area, preferably within a certified chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is required.	Minimizes inhalation of vapors, which can cause respiratory tract irritation.

Quantitative Data Summary

The following table summarizes the available physical and chemical properties of a closely related isomer, 1-Bromo-4-iodo-2-methylbenzene. These values should be considered as estimates for **1-Bromo-2-iodo-4-methylbenzene**.

Table 2: Physical and Chemical Properties (of 1-Bromo-4-iodo-2-methylbenzene)

Property	Value
Physical Form	Clear liquid
Color	Slightly pale yellow to yellow[1]
Density	2.07 g/cm ³ [4]
Boiling Point	148°C at 20 mmHg[4]
Flash Point	113.6 °C[4]
Storage Temperature	Room Temperature[1]

Occupational Exposure Limits:

There are currently no established Permissible Exposure Limits (PEL) by OSHA for **1-Bromo-2-iodo-4-methylbenzene**.^{[5][6]} For halogenated anesthetic gases, NIOSH has recommended a ceiling limit of 2 ppm over one hour, but this is not directly applicable.^{[6][7]} Therefore, it is crucial to handle this compound in a manner that minimizes all potential exposure.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential for the safe handling of **1-Bromo-2-iodo-4-methylbenzene**.

1. Preparation:

- Consult the SDS: Before starting any work, obtain and thoroughly read the Safety Data Sheet provided by the chemical supplier.
- Work Area Setup: Ensure a certified chemical fume hood is operational. The work area should be clean and free of clutter.
- Assemble Materials: Place all necessary equipment, including the chemical container, reaction vessels, and waste containers, inside the fume hood.
- Emergency Equipment: Confirm that a safety shower and eyewash station are readily accessible and have been recently tested.

2. Handling:

- Don PPE: Put on all required personal protective equipment as outlined in Table 1.
- Chemical Transfer: Carefully measure and transfer the required amount of the chemical using appropriate tools such as glass pipettes or syringes to minimize the risk of spills.
- Perform Experiment: Conduct all experimental procedures within the chemical fume hood with the sash at the lowest practical height.

3. Post-Experiment:

- Decontamination: Decontaminate all glassware and equipment that has come into contact with the chemical. Rinse with a suitable solvent (e.g., acetone) inside the fume hood, collecting the rinsate as hazardous waste.
- Doff PPE: Remove PPE in the correct order to avoid cross-contamination.

Disposal Plan

Proper disposal of **1-Bromo-2-iodo-4-methylbenzene** and associated waste is critical to ensure environmental and personnel safety.

1. Waste Segregation:

- All waste containing **1-Bromo-2-iodo-4-methylbenzene** must be classified as hazardous waste.[8]
- It is crucial to segregate halogenated organic waste from non-halogenated waste streams.[8]

2. Waste Collection:

- Liquid Waste: Collect all liquid waste, including reaction residues and solvent rinses, in a designated, properly labeled, and sealed hazardous waste container. The container must be compatible with the chemical.
- Solid Waste: Dispose of any contaminated solid waste (e.g., gloves, weighing paper) in a separate, clearly labeled hazardous waste container.
- Empty Containers: The first rinse of an empty container must be collected and disposed of as hazardous waste. For highly toxic chemicals, the first three rinses should be collected.[9]

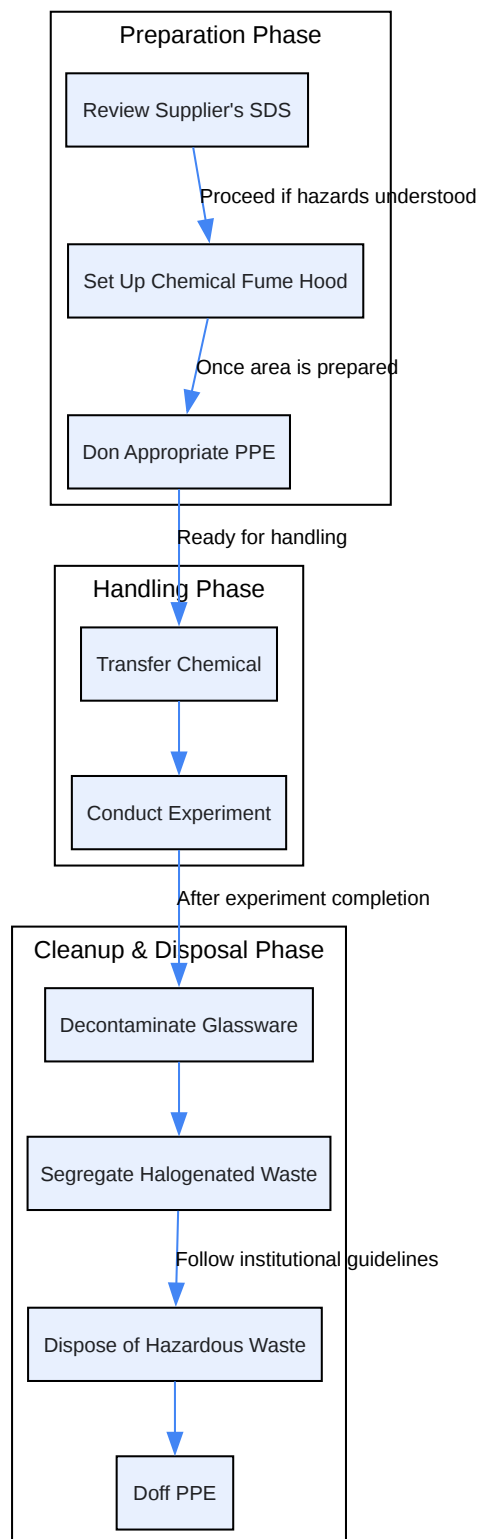
3. Waste Disposal:

- Follow your institution's specific hazardous waste disposal procedures.
- Do not dispose of this chemical down the drain or in the regular trash.[9]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **1-Bromo-2-iodo-4-methylbenzene**.

Workflow for Safe Handling of 1-Bromo-2-iodo-4-methylbenzene



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Caption: Workflow for handling **1-Bromo-2-iodo-4-methylbenzene**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1-Bromo-2-iodo-4-methylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1286887#personal-protective-equipment-for-handling-1-bromo-2-iodo-4-methylbenzene]

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